

Proper Disposal Procedures for Tovinsontrine

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Compound of Interest

Compound Name: *Tovinsontrine*

Cat. No.: *B611444*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **tovinsontrine**. The following procedural guidance is based on available data and general laboratory safety protocols for non-hazardous chemical waste.

Operational and Disposal Plan

Tovinsontrine is classified and shipped as a non-hazardous chemical.^[1] However, it is imperative to adhere to local regulations and institutional protocols for laboratory chemical waste disposal. The following steps provide a general framework for the proper disposal of **tovinsontrine**.

Step 1: Hazard Assessment

Before disposal, a final hazard assessment should be conducted. Review the available Safety Data Sheet (SDS) or product information. Although shipped as non-hazardous, understanding its chemical properties is crucial.

Step 2: Decontamination

If **tovinsontrine** has been used in biological experiments, all contaminated labware (e.g., flasks, pipettes, gloves) must be decontaminated using appropriate methods, such as autoclaving or chemical disinfection, before disposal.

Step 3: Segregation of Waste

Segregate **tovinontrine** waste from other chemical waste streams. Solid **tovinontrine** waste should be collected in a designated, clearly labeled, and sealed container.

Step 4: Disposal of Solid **Toviontrine**

As a non-hazardous solid, **tovinontrine** can typically be disposed of in a sanitary landfill.^[2] However, it should not be placed in regular laboratory trash cans.^[2] Collect the solid waste in a suitable container, label it clearly as "**Toviontrine** Waste (Non-Hazardous)," and place it directly into the designated dumpster for solid waste.^[2]

Step 5: Disposal of Empty Containers

Empty containers that previously held **tovinontrine** should be managed to ensure no residual chemical remains. The containers should be defaced by removing or marking through the labels to indicate they no longer contain the hazardous material and can then be placed in the regular trash.^[2]

Step 6: Consultation with Environmental Health and Safety (EHS)

Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance and to ensure compliance with all local, state, and federal regulations.

Data Presentation

The following table summarizes the known quantitative data for **tovinontrine**.

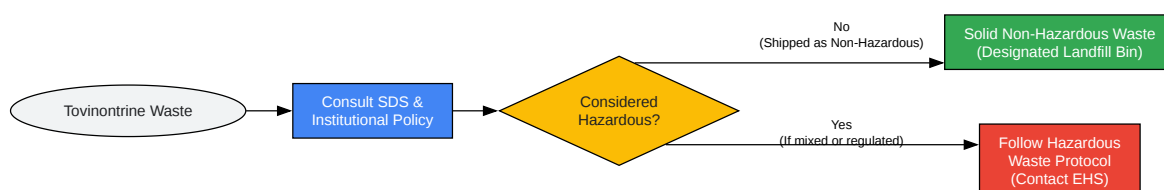
Property	Value	Reference
Chemical Formula	C ₂₁ H ₂₆ N ₆ O ₂	^[1]
Molecular Weight	394.48 g/mol	^[1]
Exact Mass	394.2117 u	^[1]
Elemental Analysis	C: 63.94%, H: 6.64%, N: 21.30%, O: 8.11%	^[1]
IC ₅₀ (PDE9A1)	8.19 nM	^[1]
IC ₅₀ (PDE9A2)	9.99 nM	^[1]

Experimental Protocols

Specific experimental protocols for the disposal of **tovinontrine** are not publicly available, likely due to its classification as a non-hazardous chemical for shipping purposes and the discontinuation of its clinical development. The disposal procedures outlined above are based on general best practices for non-hazardous laboratory waste.

Mandatory Visualization

The following diagram illustrates the decision-making workflow for the proper disposal of **tovinontrine**.



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Tovinsontrine Disposal Decision Workflow

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References

- 1. medkoo.com [medkoo.com]

- 2. sfasu.edu [sfasu.edu]
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